An In-depth Technical Guide to the Chemical Structure of Cefazolin Lactone

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Compound of Interest

Compound Name:	*Cefazolin lactone*
CAS No.:	*1172998-53-6*
Cat. No.:	*B580129*

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Abstract

Cefazolin, a first-generation cephalosporin, is a cornerstone in the armamentarium against bacterial infections. However, its efficacy is intrinsically linked to its chemical stability. A primary degradation pathway involves the hydrolysis of the strained β-lactam ring, leading to the formation of **Cefazolin lactone**. This guide provides a comprehensive technical overview of the chemical structure of **Cefazolin lactone**, a critical degradation product. We will delve into its formation mechanism, detailed structural elucidation through spectroscopic analysis, and its implications for the stability and quality control of Cefazolin-based therapeutics. This document is intended to serve as a vital resource for researchers, scientists, and professionals engaged in drug development and quality assurance within the pharmaceutical industry.

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Introduction: The Significance of Cefazolin and Its Degradation Products

Cefazolin is a semi-synthetic, broad-spectrum antibiotic that exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[1] Its chemical scaffold is susceptible to degradation, particularly through the hydrolysis of its four-membered β-lactam ring.[2] This process leads to the formation of several degradation products, with **Cefazolin lactone** being a prominent impurity. The presence of such impurities can compromise the safety and efficacy of the drug product. Therefore, a thorough understanding of the chemical structure and formation of **Cefazolin lactone** is paramount for developing stable formulations and robust analytical methods for quality control.[3]

This guide will focus on the primary lactone structure formed via intramolecular cyclization following the opening of the β-lactam ring. It is important to distinguish this from a further degradation product, often referred to as "Cefazolin open ring lactone," which possesses a different molecular formula and structure.[4]

The Genesis of **Cefazolin Lactone**: A Mechanistic Perspective

The formation of **Cefazolin lactone** is a direct consequence of the inherent instability of the β-lactam ring in Cefazolin, especially in aqueous solutions. The degradation process is initiated by the hydrolytic cleavage of the amide bond within this strained ring system.

The reaction mechanism can be delineated as follows:

- Nucleophilic Attack: The process begins with a nucleophilic attack on the carbonyl carbon of the β-lactam ring. In aqueous media, this nucleophile is typically a water molecule or a hydroxide ion.
- Ring Opening: This attack leads to the opening of the β-lactam ring, forming an unstable intermediate known as cefazoloic acid.[5]
- Intramolecular Cyclization (Lactonization): The newly formed carboxylic acid and the hydroxyl group (resulting from the hydrolysis) are now positioned to undergo an intramolecular esterification reaction. The hydroxyl group attacks the carboxylic acid moiety,

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leading to the formation of a more stable five-membered lactone ring and the elimination of a water molecule.



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Caption: Formation pathway of **Cefazolin Lactone** from Cefazolin.

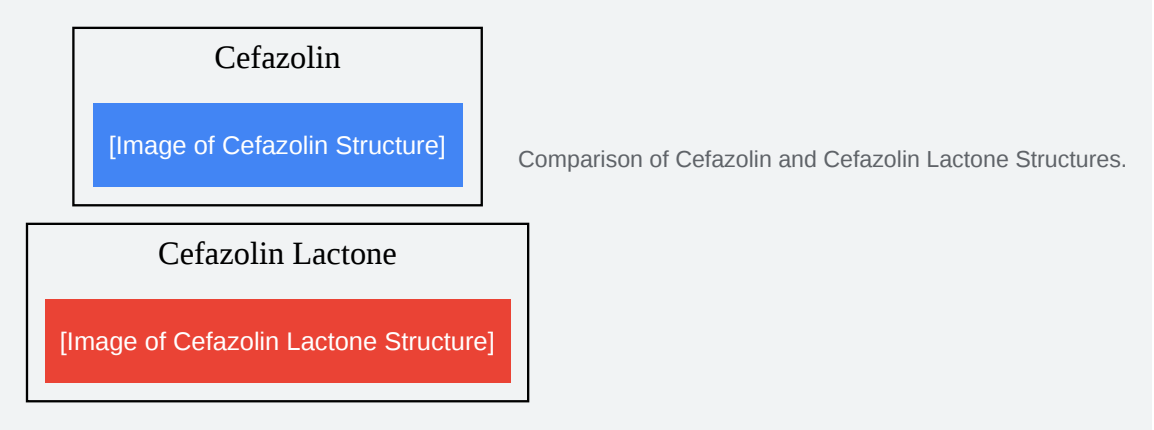
Unveiling the Molecular Architecture: Chemical Structure of **Cefazolin Lactone**

The intramolecular cyclization results in a significant alteration of the original Cefazolin structure. The resulting **Cefazolin lactone** is a distinct chemical entity with the following characteristics:

- Molecular Formula: $C_{11}H_{10}N_6O_4S$[6]
- Molecular Weight: 322.3 g/mol [6]
- IUPAC Name: N-((5aR,6R)-1,7-dioxo-1,4,5a,6-tetrahydro-3H,7H-azeto[2,1-b]furo[3,4-d][5][7]thiazin-6-yl)-2-(1H-tetrazol-1-yl)acetamide[8]
- CAS Number: 1172998-53-6[9]

The core structure now features a fused ring system where the original dihydrothiazine ring is fused with a newly formed γ-lactone ring.

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Comparison of Cefazolin and Cefazolin Lactone Structures.

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